

Introduction: The Versatility of a Key Reagent

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Compound of Interest
Compound Name: 2-(Methylthio)pyridine
Cat. No.: B099088

2-(Methylthio)pyridine, also known as Methyl 2-pyridyl sulfide, is a sulfur-containing heterocyclic compound. Its structure, featuring a pyridine ring fused to a sulfur atom, makes it a versatile reagent in organic chemistry. The pyridine nitrogen atom acts as a base and a ligand coordination site, while the adjacent methylthio group offers a site for further chemical modification. This compound is widely used in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.

Physicochemical and Spectroscopic Profile

Accurate identification and characterization are paramount in research. The properties of **2-(Methylthio)pyridine** are well-documented, ensuring its reliable use in various applications.

Table 1: Physicochemical Properties of **2-(Methylthio)pyridine**

Property	Value
CAS Number	18438-38-5
Molecular Formula	C ₆ H ₇ NS
Molecular Weight	125.19 g/mol
Appearance	Liquid
Density	1.12 g/mL at 20 °C
Refractive Index (n _{20/D})	1.570
InChI Key	VLQBSKLZRSUMTJ-UHFFFAOYSA-N

Spectroscopic Data Summary:

- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum typically shows a prominent molecular ion peak (M⁺) at m/z 125, corresponding to the loss of a methylthio group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR spectra will show characteristic signals for the aromatic protons on the pyridine ring and a singlet for the methyl group protons (S-CH₃).^[7]
 - ¹³C NMR spectra will display distinct resonances for the five carbons of the pyridine ring and one for the methyl carbon.^[8]
- Infrared (IR) Spectroscopy: The IR spectrum exhibits characteristic absorption bands corresponding to C-H, C=N, and C=C stretching vibrations of the pyridine ring.

Commercial Availability and Procurement

2-(Methylthio)pyridine is readily available from a variety of chemical suppliers, facilitating its use in both small-scale research and larger-scale development. Before procuring this reagent, it is advisable to request a certificate of analysis (CoA) to confirm lot-specific purity and physical properties.^[9]

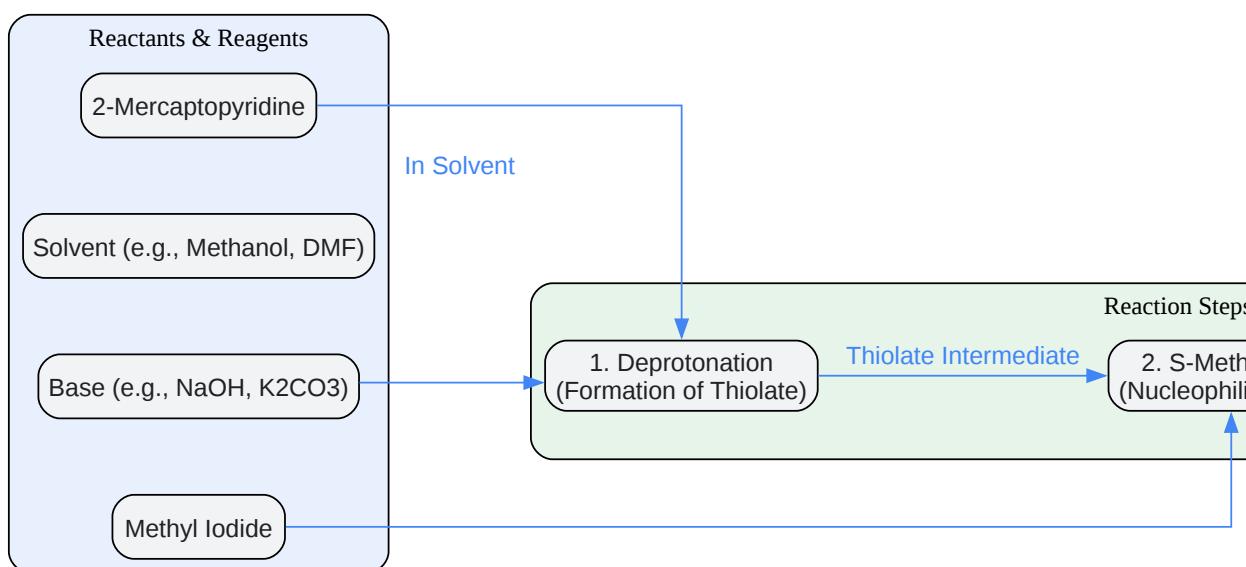
Table 2: Selected Commercial Suppliers of **2-(Methylthio)pyridine**

Supplier	Typical Purity	CAS Number
Sigma-Aldrich	≥95.0% (HPLC)	18438-38-5
AK Scientific, Inc.	95%	4373-59-5 (related)
Smolecule	In Stock	18438-38-5
CookeChem	≥98.0% (GC)	18438-38-5
Santa Cruz Biotechnology	For Research Use Only	18438-38-5

Note: Availability and purity may vary. Researchers should consult the respective supplier's catalog for the most current information.

Synthesis of 2-(Methylthio)pyridine: A Practical Protocol

While commercially available, understanding the synthesis of **2-(Methylthio)pyridine** provides valuable context for its reactivity and potential impurities (e.g., pyridine-2-thione). This reaction proceeds via a nucleophilic substitution mechanism where the thiolate anion, generated by deprotonating 2-mercaptopyridine in the presence of a base, reacts with methyl iodide to form the final product.



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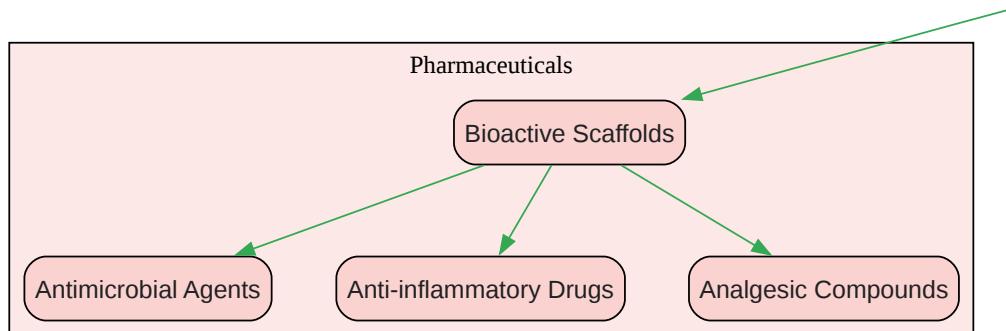
Caption: Workflow for the synthesis of **2-(Methylthio)pyridine**.

Step-by-Step Experimental Protocol:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add 2-mercaptopyridine (1.0 eq) and a suitable solvent such as methanol (1.5-2.0 eq).
- Deprotonation: Cool the mixture in an ice bath and add a base (e.g., sodium hydroxide, 1.1 eq) portion-wise. Stir the mixture for 15-20 minutes to ensure complete deprotonation.
- Methylation: While maintaining the cool temperature, add methyl iodide (1.1-1.2 eq) dropwise to the reaction mixture.^[7] A precipitate (sodium iodide) may form.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) to track the conversion of the thiolate intermediate to the final product.
- Workup: Pour the reaction mixture into water and extract with an organic solvent such as ethyl acetate or dichloromethane (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

Applications in Research and Drug Development

The unique electronic and steric properties of **2-(Methylthio)pyridine** make it a cornerstone reagent in several areas of chemical science.



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Caption: Applications of **2-(Methylthio)pyridine** as a versatile precursor.

Pharmaceutical and Agrochemical Synthesis

The pyridine ring is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs.^{[2][13][14]} **2-(Methylthio)pyridine** serves as a key building block, featuring a methylsulfonyl group, which are key components in proton pump inhibitors (PPIs) used to treat acid-related gastrointestinal disorders.^[15] Furthermore, it has found applications in:

- Antimicrobial and Antifungal Activity: The pyridine scaffold is a known pharmacophore in anti-infective agents.^[3]
- Analgesic Activity: Certain 2-methylthio-dihydropyrimidine derivatives have shown significant analgesic effects by inhibiting peripheral pain mechanisms.^[16]
- Anticancer Applications: The adamantylthio-pyridine scaffold has been identified as a new class of agent with potential anticancer applications.^[2]
- Agrochemicals: Substituted 2-(methylthio)alkylpyridines are precursors for agriculturally active ingredients.^[16]

Ligand Development for Catalysis

The presence of both a soft sulfur donor and a borderline nitrogen donor allows **2-(Methylthio)pyridine** to act as an effective bidentate (N,S) chelating agent, where the ligand's electronic and steric properties can be tuned to improve catalytic efficiency and selectivity.^[1]

Materials Science

In materials science, **2-(Methylthio)pyridine** and its derivatives are used in the synthesis of functional materials. Their incorporation into polymer backbones (OLEDs).^[1]

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **2-(Methylthio)pyridine** is essential for laboratory safety. The compound is classified as an irritant.^[4]

Table 3: GHS Hazard and Safety Information

Category	Information
Pictogram	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: Causes respiratory irritation.
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338

Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors.[11][17]
- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[10][11][17]
- Avoid contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.[11][17]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11][17]
- Keep away from incompatible substances, heat, and sources of ignition.[11][17][18]

Conclusion

2-(Methylthio)pyridine is a commercially accessible and synthetically versatile reagent with significant utility in drug discovery, catalysis, and materials research and development settings. By adhering to proper safety and handling protocols, researchers can effectively leverage the unique chemical properties of this compound.

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